

In-Depth Technical Guide to 2-Chloro-4-methylnicotinamide

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Compound of Interest

Compound Name: 2-Chloro-4-methylnicotinamide

Cat. No.: B173536

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CAS Number: 152362-01-1

This technical guide provides a comprehensive overview of **2-Chloro-4-methylnicotinamide**, a key intermediate in the synthesis of the non-nucleoside reverse transcriptase inhibitor (NNRTI), Nevirapine.[1][2] This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical and Physical Properties

2-Chloro-4-methylnicotinamide is a substituted pyridine derivative with the molecular formula $C_7H_7ClN_2O$. [3] Below is a summary of its key chemical and physical properties.

Property	Value	Reference
CAS Number	152362-01-1	[3]
Molecular Formula	C ₇ H ₇ ClN ₂ O	[3]
Molecular Weight	170.60 g/mol	[3]
Physical State	Solid	
Melting Point	70-71 °C	
Solubility	No data available	
Density	No data available	
pKa	No data available	

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **2-Chloro-4-methylnicotinamide**. While specific spectra are not publicly available in detail, typical chemical shifts and spectral characteristics can be inferred from the structure and data on related compounds. Commercial suppliers often provide analytical data such as NMR, HPLC, and LC-MS upon request.

Expected ¹H NMR Spectral Data:

- Aromatic Protons: Signals corresponding to the protons on the pyridine ring.
- Methyl Protons: A singlet corresponding to the methyl group at the 4-position.
- Amide Protons: Broad signals corresponding to the -NH₂ group of the amide.

Expected ¹³C NMR Spectral Data:

- Signals for the carbon atoms of the pyridine ring, the methyl group, and the carbonyl group of the amide.

Expected IR Spectral Data:

- N-H Stretching: Characteristic peaks for the amide N-H bonds.
- C=O Stretching: A strong absorption band for the carbonyl group of the amide.
- C-Cl Stretching: Absorption in the fingerprint region.
- Aromatic C-H and C=C/C=N Stretching: Peaks characteristic of the pyridine ring.

Expected Mass Spectrometry Data:

- The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (170.60 g/mol). The isotopic pattern for chlorine (^{35}Cl and ^{37}Cl) should be observable.

Synthesis and Experimental Protocols

2-Chloro-4-methylnicotinamide is a key intermediate in the synthesis of Nevirapine.[1][2] The following sections outline the synthetic routes to this compound and its subsequent conversion.

Synthesis of 2-Chloro-4-methylnicotinamide

A common method for the synthesis of **2-Chloro-4-methylnicotinamide** involves the ammonolysis of an ester precursor, such as ethyl 2-chloro-4-methylnicotinate.

Experimental Protocol: Ammonolysis of Ethyl 2-chloro-4-methylnicotinate

- Reaction Setup: In a suitable reaction vessel, dissolve ethyl 2-chloro-4-methylnicotinate (1.0 eq) in a solvent such as ethylene glycol.
- Ammonolysis: Heat the solution to approximately 120°C and bubble ammonia gas through the mixture.
- Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Add water to the reaction mixture, which may cause the product to precipitate.

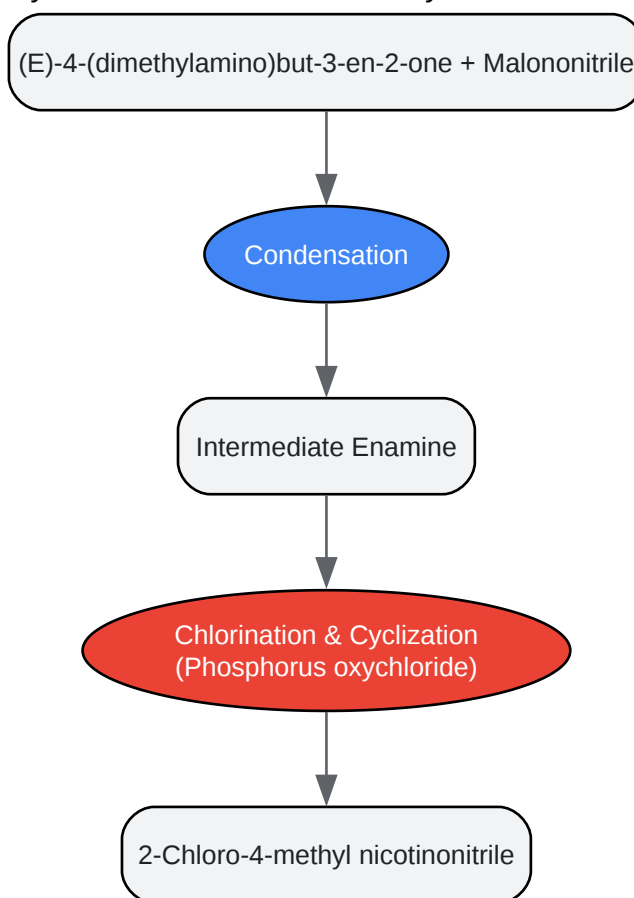
- Extraction: If the product does not precipitate, extract the aqueous layer with a suitable organic solvent, such as dichloromethane.
- Purification: Combine the organic extracts, dry over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure to yield crude **2-chloro-4-methylnicotinamide**. Further purification can be achieved by recrystallization.

Synthesis of the Precursor: 2-Chloro-4-methyl nicotinonitrile

A precursor to **2-Chloro-4-methylnicotinamide**, 2-chloro-4-methyl nicotinonitrile, can be synthesized from (E)-4-(dimethylamino)but-3-en-2-one and malononitrile. This involves a condensation and subsequent chlorination/cyclization.

Logical Workflow for the Synthesis of 2-Chloro-4-methyl nicotinonitrile

Synthesis of 2-Chloro-4-methyl nicotinonitrile

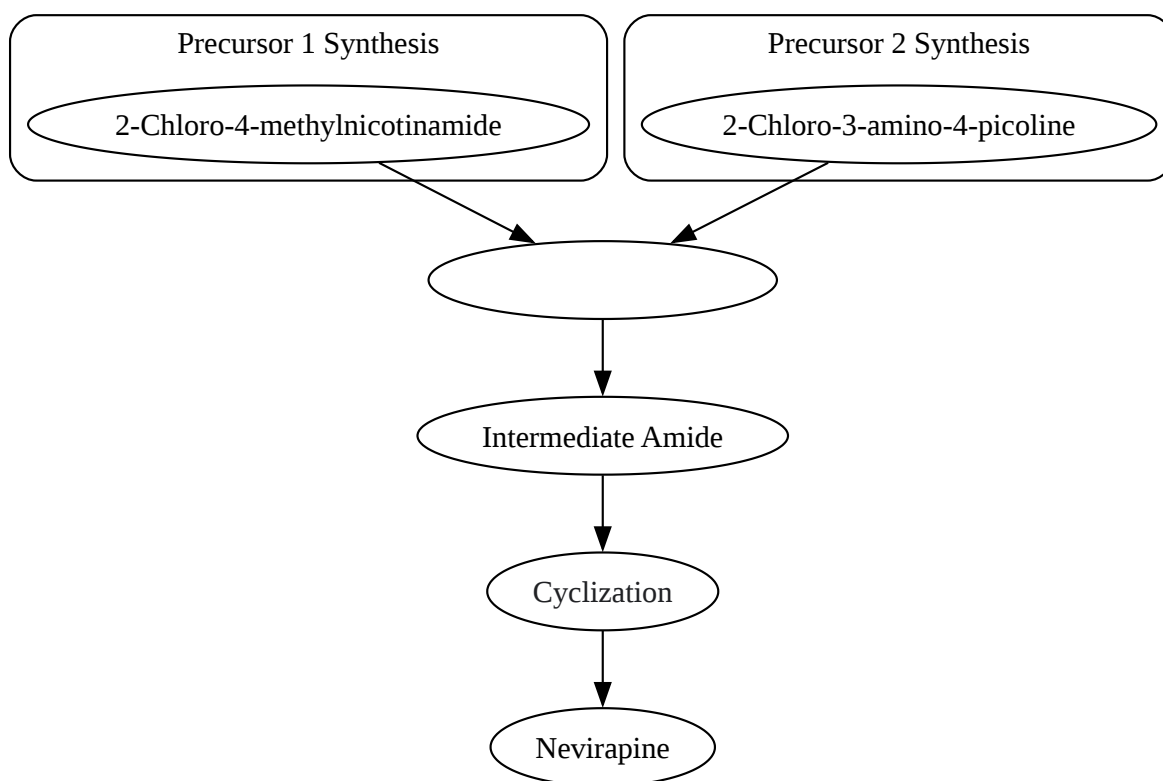


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Caption: Logical workflow for the synthesis of 2-Chloro-4-methyl nicotinonitrile.

Role in Nevirapine Synthesis

2-Chloro-4-methylnicotinamide is a crucial building block in the multi-step synthesis of Nevirapine. The overall pathway involves the coupling of two substituted pyridine rings.



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